

Essential Safety and Logistical Information for Handling O-Cresyl Glycidyl Ether

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Compound of Interest

Compound Name: *O-Cresyl glycidyl ether*

Cat. No.: B1330400

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This document provides immediate, essential guidance for the safe handling and disposal of **O-Cresyl glycidyl ether** (CGE), tailored for research scientists and drug development professionals. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **O-Cresyl glycidyl ether**.

Property	Value
Molecular Formula	C10H12O2 ^{[1][2][3]}
Molecular Weight	164.2 g/mol ^{[1][2][3]}
Appearance	Colorless to light yellow liquid ^{[2][3]}
Flash Point	113°C (235.4°F) closed cup; 200°F (93.3°C) ^{[1][2]}
Boiling Point	498°F (259°C) at 760 mmHg ^[1]
Specific Gravity	1.09 at 68°F (20°C) ^[1]
Water Solubility	Less than 1 mg/mL at 72°F (22°C) ^[1]
Vapor Density	5.7 (Air = 1) ^{[2][3]}

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step protocol is mandatory for all personnel handling **O-Cresyl glycidyl ether**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **O-Cresyl glycidyl ether** must be conducted in a well-ventilated area, preferably within a chemical fume hood with good airflow.[2][4]
- Eye Protection: Wear safety goggles or a face shield to protect against splashes.[2][4][5]
- Skin Protection:
 - Gloves: Use nitrile or neoprene gloves for adequate skin protection.[4] Always inspect gloves for integrity before use.
 - Lab Coat: A buttoned lab coat must be worn at all times.
 - Protective Clothing: For larger quantities or when there is a significant risk of splashing, wear impervious clothing to prevent skin contact.[2][6]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[5][7] A respiratory protection program that meets OSHA 1910.134 and ANSI Z88.2 requirements should be followed.[4]

Safe Handling and Storage

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a cool, dry, and dark place, separated from strong oxidants, strong bases, strong acids, and amines.[2][3] The container should be tightly closed.[4]

- Handling:
 - Avoid contact with skin and eyes.[4]
 - Do not eat, drink, or smoke in the work area.[2]
 - Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[4]
 - Avoid generating mists or vapors.
 - This chemical is combustible; keep away from open flames and sources of ignition.[2]

Spill Response

- Immediate Actions:
 - Evacuate the immediate area.
 - If safe to do so, remove all sources of ignition.[1][7]
- Small Spills:
 - For small spills, absorb the liquid with an inert absorbent material such as sand, earth, or absorbent paper.[1][2][7]
 - Collect the absorbed material and contaminated items into a sealed, vapor-tight plastic bag for disposal.[1][7]
- Large Spills:
 - For larger spills, isolate the spill area for at least 50 meters (150 feet) in all directions.[1][7]
 - Contact your institution's environmental health and safety (EHS) department immediately.

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[1][4] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention, even if no symptoms are present.[1][3]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water.[1][2][4] If irritation develops or persists, seek medical attention.[4]
- Inhalation: Move the exposed individual to fresh air at once.[4][8] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth resuscitation) and seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give one or two glasses of water to drink.[4] Seek immediate medical attention.[4]

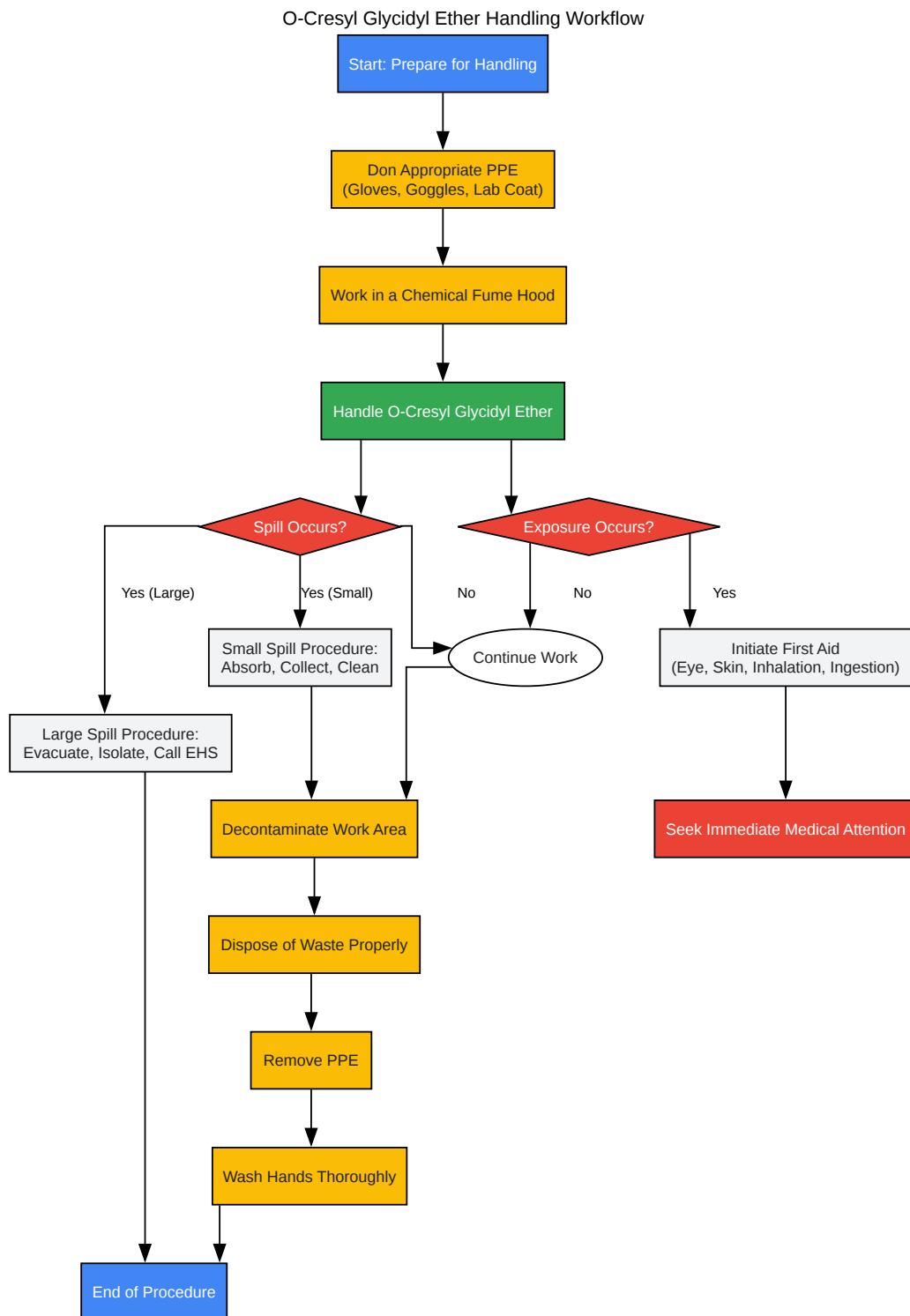
Disposal Plan

Proper disposal of **O-Cresyl glycidyl ether** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - All waste materials, including unused product, contaminated absorbents, and disposable PPE, must be collected in a designated, properly labeled, and sealed container.
- Disposal Method:
 - Dispose of all chemical waste in accordance with local, state, and federal regulations.[4] Do not allow the material to enter storm drains or sewer systems.[4]
 - Contact your institution's EHS department for guidance on proper disposal procedures. Do not incinerate closed containers.[4]

Procedural Workflow

The following diagram illustrates the key decision points and actions for handling **O-Cresyl glycidyl ether**.



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References

- 1. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. ICSC 0135 - o-CRESYL GLYCIDYL ETHER [inchem.org]
- 3. o-CRESYL GLYCIDYL ETHER | C10H12O2 | CID 16640 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. images.thdstatic.com [images.thdstatic.com]
- 5. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 6. echemi.com [echemi.com]
- 7. O-CRESYL GLYCIDYL ETHER | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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